

Thulium(III) Chloride Hexahydrate: Operational Disposal & Safety Guide[1]

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Compound of Interest

Compound Name: THULIUM(III) CHLORIDE
HEXAHYDRATE

CAS No.: 1331-74-4

Cat. No.: B1143357

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Executive Summary & Immediate Action

Thulium(III) Chloride Hexahydrate is a rare-earth metal salt.[1] While it possesses low acute toxicity compared to heavy metals like mercury or lead, it is a skin, eye, and respiratory irritant and is strictly regulated in wastewater streams due to bioaccumulation risks.

Core Directive: Do NOT dispose of this compound via sanitary sewer (sink drains) or regular trash.[1] All disposal must occur through a licensed hazardous waste contractor or via an in-house precipitation protocol to reduce volume.[1]

Chemical Profile & Risk Assessment

Understanding the chemical behavior of

is prerequisite to safe handling.[1] This compound is hygroscopic; upon exposure to moisture, it can hydrolyze slightly, lowering surface pH and causing irritation.[1]

Physical & Hazard Data

Parameter	Specification	Operational Implication
CAS Number	1331-74-4	Use for waste manifesting.[1]
Appearance	Green crystalline solid	Visual identification of contamination.[1]
Solubility	Highly soluble in water	High Risk: Easily enters wastewater if spills are washed down drains.[1]
Acidity	Weakly acidic in solution	Corrosive potential to soft metals; skin irritant.[1]
Stability	Hygroscopic	Keep containers tightly sealed; moisture turns solid into sticky paste.[1]

GHS Hazard Classification

Code	Hazard Statement	Mechanism of Action
H315	Causes skin irritation	Hydrolysis on skin surface releases acidic ions.[1]
H319	Causes serious eye irritation	Ionic strength and acidity damage mucous membranes. [1]
H335	May cause respiratory irritation	Dust inhalation irritates the upper respiratory tract.[1]

Disposal Workflows

Select the workflow below that matches your waste state.

Scenario A: Solid Waste (Expired or Spilled Material)

Applicable for: Old reagent bottles, spill cleanup residues, contaminated paper/PPE.[2]

- Segregation: Do not mix with organic solvents or strong oxidizers.[1]

- Containerization: Place material in a wide-mouth high-density polyethylene (HDPE) or glass jar.
 - Scientist's Note: Avoid metal containers as the chloride ion can accelerate corrosion in humid conditions.[1]
- Labeling: Affix a hazardous waste label with the full chemical name: "**Thulium(III) Chloride Hexahydrate** – Inorganic Solid Waste."
- Storage: Store in a dry, cool area until pickup. Ensure the lid is taped if the material is deliquescent (absorbed water).[1]

Scenario B: Aqueous Waste (Solutions)

Applicable for: Experimental byproducts, mother liquors.[2]

Option 1: Direct Disposal (Small Volumes < 5L)[2]

- Collect in a chemically compatible carboy (HDPE/Polypropylene).[1]
- Label as "Aqueous Waste with Thulium Salts."
- List pH on the label (check with strips).[1]
- Critical: Do not mix with fluoride-containing wastes (e.g., HF, NaF).[1]
 - Reasoning: Lanthanides react with fluoride to form insoluble precipitates () that can clog containers or encapsulate hazards, complicating analysis.[1]

Option 2: Volume Reduction via Precipitation (Large Volumes > 5L) Use this protocol to separate the heavy metal from the water, allowing the water to be treated as non-hazardous (subject to local testing) and reducing the mass of hazardous waste.[2]

Protocol: Hydroxide Precipitation of Thulium

Objective: Convert soluble

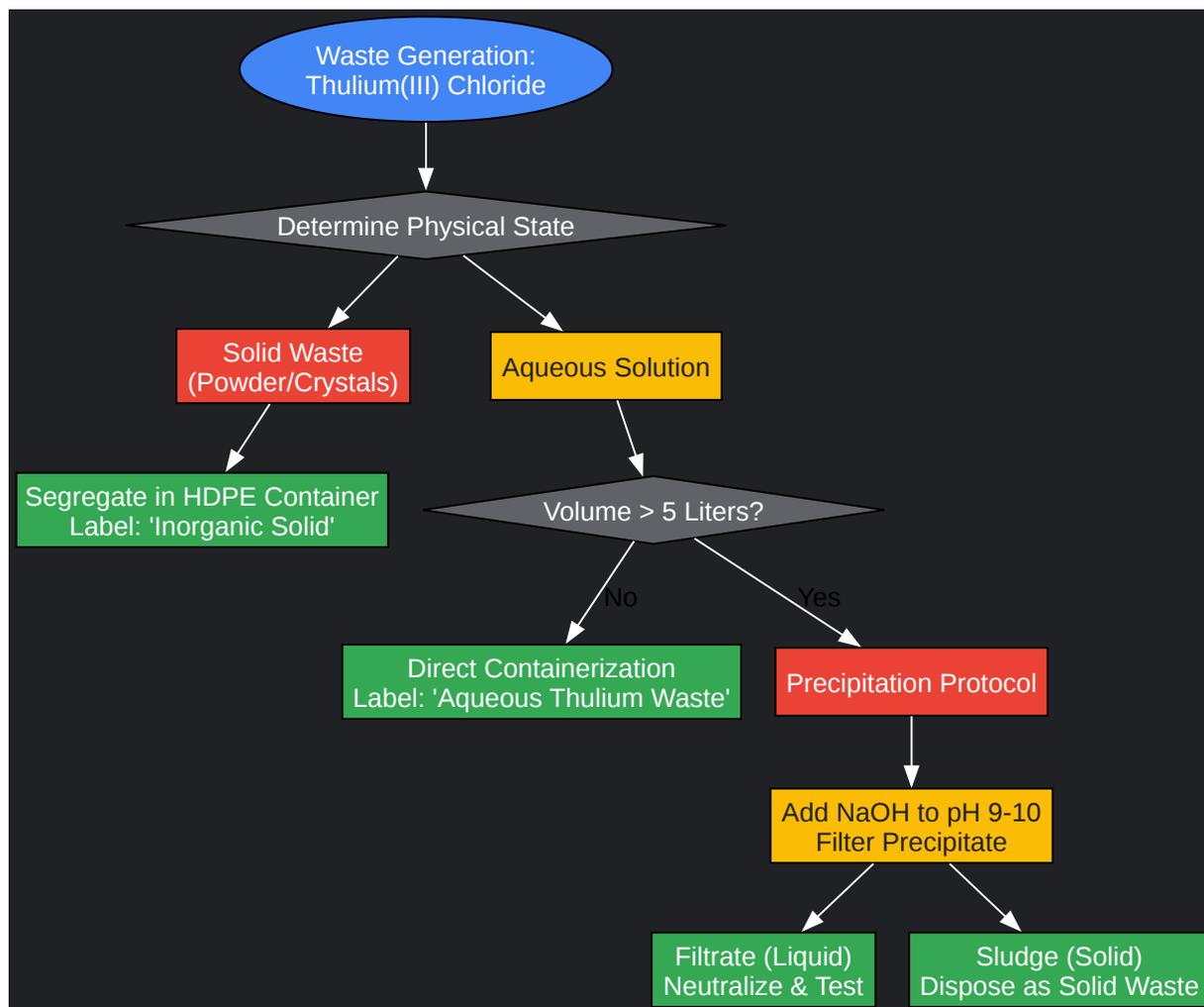
into insoluble Thulium Hydroxide (

).[2][1]

- Preparation: Move waste solution to a stirred vessel in a fume hood.
- pH Adjustment: Slowly add 10% Sodium Hydroxide (NaOH) or Ammonium Hydroxide () while monitoring pH.[2][1]
- Target Point: Raise pH to 9.0 – 10.0.
 - Mechanism:[2][3][4][5]
[2][1]
 - Observation: A gelatinous white/pale green precipitate will form.[1]
- Digestion: Stir for 30 minutes, then let settle for 2-4 hours.
- Filtration: Filter the supernatant through a Buchner funnel (Whatman #1 or equivalent).[1]
- Disposal:
 - Solid Cake: Dispose of as solid hazardous waste (see Scenario A).[1]
 - Filtrate (Liquid): Test for residual Thulium (using colorimetric agents like Xylenol Orange or ICP-MS if available).[1] If clear, neutralize to pH 7 and dispose of according to local non-hazardous water regulations (consult your EHS officer first).

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for Thulium waste management.



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Caption: Operational decision tree for segregating and treating Thulium(III) Chloride waste streams based on physical state and volume.

Regulatory & Compliance Context

RCRA Classification (USA)

Thulium(III) Chloride is not a P-listed or U-listed waste under the Resource Conservation and Recovery Act (RCRA).[1] However, as a generator, you must perform a waste determination.[1]

- Characteristic Check: It is generally not ignitable, corrosive (unless in highly acidic solution), or reactive.[1]
- Toxicity: While not on the TC list (Toxicity Characteristic), many states regulate "soluble salts of rare earth metals" under broad toxicity definitions. Always treat as hazardous.

Emergency Spills[1]

- PPE: Nitrile gloves, safety goggles, lab coat.[1] (N95 mask if dust is present).[1]
- Containment: Cover spill with wet paper towels (to prevent dust) or an inert absorbent (vermiculite).[1]
- Cleanup: Scoop into a waste container. Wash the area with water; collect the wash water as hazardous waste.[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 16212876, **Thulium(III) chloride hexahydrate**. [1] Retrieved from [\[Link\]](#)[2][1]
- U.S. Environmental Protection Agency (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [1] Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [1] Retrieved from [\[Link\]](#)[2][1]

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Sources

- [1. eurofinsus.com](https://eurofinsus.com) [eurofinsus.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [4. par.nsf.gov](https://par.nsf.gov) [par.nsf.gov]
- [5. sweet.ua.pt](https://sweet.ua.pt) [sweet.ua.pt]
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